

SURFONIC JL-80X: A Comprehensive Technical Analysis

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Compound of Interest

Compound Name: SURFONIC JL 80X

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical and chemical properties of SURFONIC JL-80X, a nonionic surfactant. The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound for formulation and application purposes.

Core Physical and Chemical Properties

SURFONIC JL-80X is an alkoxyated linear alcohol, recognized for its utility as a fluid, water-soluble, and biodegradable surface-active agent.^[1] It is characterized by its excellent detergency and wetting properties, as well as its low freeze and pour points.^[1] A key feature of this surfactant is its non-gelling nature in water at 25°C and higher temperatures.^[1] It exhibits compatibility with other nonionic surfactants and the majority of anionic and cationic surfactants.^[1]

The molecular structure of SURFONIC JL-80X is derived from the alkoxylation of C10-12 linear alcohols and incorporates both ethylene oxide and propylene oxide units.^{[2][3]} This unique composition is crucial to its low foaming characteristics.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative properties of SURFONIC JL-80X, compiled from various technical sources.

Property	Value	Test Method*
Appearance, 25°C	Clear and substantially free of suspended matter	ST-30.1
Cloud Point, 1% aqueous	57 - 62 °C	ST-9.1, 5.2.1
Color, Pt-Co, 25°C	100 max.	ST-30.12
pH, 1% solution	6.5 - 7.5	ST-31.36,C
Water, wt%	0.5 max.	ST-31.53
Flash Point, COC	190 °C / 375 °F	-
Pour Point	-5 °C / 23 °F	ASTM D97
Density, g/ml at 25°C	1.0037	ASTM D4052
Weight, lbs/US gal at 25°C	8.35	-
Viscosity, kinematic, cSt at 15.6°C	80	ASTM D445
Viscosity, kinematic, cSt at 25°C	51	ASTM D445
Hydroxyl Number (theoretical)	97	-
HLB Value	13.1	-
Surface Tension, dynes/cm, 25°C, 0.1% solution	29.2	-
Draves Wetting Time, sec at 25°C, 0.10% solution, 3.0 gram hook	4.8	-
Foam Height, Ross-Miles, mm, 120°F, 0.1% solution, initial	75	-
Foam Height, Ross-Miles, mm, 120°F, 0.1% solution, after 5 minutes	70	-

*Methods of Test are available from Huntsman Corporation upon request.[1]

Experimental Protocols

The determination of the physical and chemical properties of SURFONIC JL-80X is conducted using standardized test methods, as indicated in the technical documentation. While detailed proprietary experimental protocols are not publicly available, the cited standard methods provide a framework for reproducible analysis.

- **Cloud Point:** The cloud point is determined by observing the temperature at which a 1% aqueous solution of the surfactant becomes turbid upon heating, in accordance with Huntsman test method ST-9.1, 5.2.1.[1] This property is critical for understanding the temperature-dependent solubility of the surfactant.
- **Pour Point:** The pour point, the lowest temperature at which the substance will flow, is measured following the ASTM D97 standard.[3]
- **Viscosity:** Kinematic viscosity is measured using the ASTM D445 standard method.[3]
- **Density:** The density is determined according to the ASTM D4052 standard.[3]
- **Draves Wetting Time:** This test measures the efficiency of a wetting agent by timing how long it takes for a weighted skein of cotton to sink in a solution of the surfactant.[1]
- **Ross-Miles Foam Height:** This method evaluates the foaming characteristics of a surfactant by measuring the initial foam height and its stability over time.[1][3]

Structure-Property-Application Relationship

The interplay between the molecular structure of SURFONIC JL-80X, its resultant physicochemical properties, and its diverse applications can be visualized as a logical workflow.

Figure 1: Logical workflow illustrating the relationship between the molecular structure, key properties, and applications of SURFONIC JL-80X.

Applications

The unique combination of properties makes SURFONIC JL-80X a versatile surfactant for a range of industrial and household applications.[1] Its efficacy as a low-foam emulsifier is particularly valuable in the formulation of semi-synthetic cutting fluids for metalworking.[3] It is also utilized in industrial cleaning compounds, household detergents, paint brush cleaners, concrete additives, and for dust control.[1] In the textile and paper industries, its compatibility with cationic softeners makes it suitable for dye-leveling and desizing processes.[3]

Environmental and Safety Profile

SURFONIC JL-80X is noted as being biodegradable.[1] Studies have indicated that it is completely biodegraded in semi-continuous activated sludge tests.[1] With regard to safety, it is presented as a safer alternative to Triton X-100, which has raised health concerns.[4] As with any chemical, it is imperative to consult the Safety Data Sheet (SDS) for detailed information on toxicity, handling, and storage procedures.[1][4][5] The product is classified as a flammable liquid and can cause eye irritation and may cause an allergic skin reaction.[6]

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